

A Comparative Guide to Methanol-d4 for Researchers and Scientists

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Compound of Interest

Compound Name: **Methanol-d4**

Cat. No.: **B120146**

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For researchers, scientists, and professionals in drug development, the purity and performance of solvents are paramount to achieving accurate and reproducible results. **Methanol-d4** (CD₃OD), a deuterated isotopologue of methanol, is a critical solvent in Nuclear Magnetic Resonance (NMR) spectroscopy and as a mobile phase in mass spectrometry. This guide provides an objective comparison of **Methanol-d4** from various suppliers based on publicly available data, details common experimental protocols for purity assessment, and offers a logical workflow for inter-supplier comparison.

Data Presentation: Inter-Supplier Purity Comparison

The performance of **Methanol-d4** is intrinsically linked to its purity, primarily its isotopic enrichment (atom % D) and the presence of impurities such as water and residual non-deuterated solvent. The following table summarizes the purity specifications from several major suppliers.

| Supplier/Brand | Product Name/Grade | Isotopic Purity (atom % D) | Water Content | Chemical Purity | Other Specifications |
|--------------------------------|----------------------------------------------|-----------------------------|-----------------------------------------------------------|--------------------------------------|---------------------------------------------------------------------------|
| Sigma-Aldrich/Merck | Methanol-d4, for NMR spectroscopy MagniSolv™ | ≥99.8% [1] | ≤0.030% (K. Fischer, H ₂ O + D ₂ O) | ≥99% (CP) [2] [3] | - |
| Sigma-Aldrich/Merck | Methanol-d4 | ≥99.95% [4] | Specified by Karl Fischer and NMR [4] | - | - |
| Cambridge Isotope Laboratories | Methanol-D ₄ (D, 99.8%) | 99.8% [5] | - | 99.5% [5] | Also available with 0.05% v/v TMS [6] |
| Cambridge Isotope Laboratories | Methanol-d4 "100%" (D, 99.95%) | 99.95% [7] | - | 99.5% [7] | - |
| Thermo Scientific Chemicals | Methanol-d4, for NMR | 99.8% [8] | - | - | - |
| deutraMed | Methanol d4 CD3OD | 99% [9] | ≤0.05% (Coulometric) [9] | - | - |
| Simson Pharma | Methanol D4 | - | - | - | Certificate of Analysis provided with every compound [10] |

Note: This data is based on information available on the suppliers' websites and may vary by specific product lot. Users should always refer to the Certificate of Analysis (CoA) for the most accurate and up-to-date information.

Experimental Protocols

To independently verify the purity and performance of **Methanol-d4**, researchers can employ several standard analytical techniques.

Determination of Isotopic Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary method for determining the degree of deuteration.^[11] By acquiring a proton (¹H) NMR spectrum of the neat solvent, the residual proton signals of the methyl group (CHD₂OD) and the hydroxyl group (-OH) can be integrated and compared to a known internal standard.

Protocol:

- Sample Preparation: An exact amount of a suitable internal standard (e.g., benzene or 1,4-dioxane) is added to a precise volume of the **Methanol-d4** to be tested in an NMR tube.
- Data Acquisition: A quantitative ¹H NMR spectrum is acquired. Key parameters include a sufficient relaxation delay (D1) to ensure full relaxation of all signals for accurate integration.
- Data Analysis: The integral of the residual solvent peak (CHD₂OD) is compared to the integral of the known standard. The concentration of the residual protonated species is calculated, and from this, the atom % D is determined. The water peak can also be integrated to estimate water content.

Determination of Water Content by Karl Fischer Titration

Karl Fischer titration is a highly accurate method for quantifying water content in solvents.

Protocol:

- Instrument Setup: A calibrated Karl Fischer titrator is used.
- Sample Preparation: A known volume or weight of the **Methanol-d4** is injected into the titration cell.

- Titration: The sample is titrated with a standardized Karl Fischer reagent. The endpoint is detected potentiometrically.
- Calculation: The amount of water in the sample is calculated based on the volume of titrant consumed.

Performance Evaluation in Mass Spectrometry

For applications in mass spectrometry, the solvent's performance is evaluated by assessing the background noise and the presence of any interfering peaks.

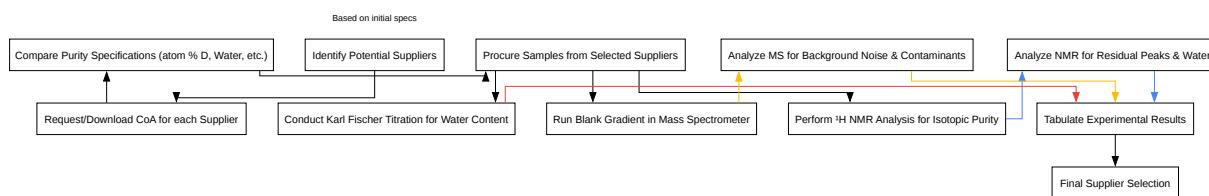
Protocol:

- System Setup: The mass spectrometer is set up for a typical analysis in which the **Methanol-d4** would be used as a solvent or mobile phase component.
- Blank Run: A blank gradient is run with the **Methanol-d4** to be tested.
- Data Analysis: The total ion chromatogram (TIC) and mass spectra are examined for any background ions, adducts, or contaminants that could interfere with the analysis of the intended samples.

Mandatory Visualization

Experimental Workflow for Inter-Supplier Comparison

The following diagram illustrates a logical workflow for comparing **Methanol-d4** from different suppliers.



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Caption: Workflow for comparing **Methanol-d4** from different suppliers.

This structured approach, combining the analysis of supplier-provided data with independent experimental verification, will enable researchers to make an informed decision on the most suitable **Methanol-d4** for their specific high-sensitivity applications.

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